

Long-term stability of Skf 96365 in solution

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Compound of Interest		
Compound Name:	Skf 96365	
Cat. No.:	B1663603	Get Quote

Technical Support Center: SKF 96365

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **SKF 96365**. Browse our troubleshooting guides and frequently asked questions (FAQs) to ensure the smooth execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I prepare and store stock solutions of SKF 96365?

A1: Proper preparation and storage of **SKF 96365** stock solutions are crucial for maintaining its activity and ensuring experimental reproducibility. It is recommended to prepare a high-concentration stock solution in an appropriate organic solvent and store it under the recommended conditions.

Stock Solution Preparation and Storage Recommendations



Solvent	Maximum Concentration	Storage Temperature	Shelf Life
DMSO	>20 mg/mL[1]	-20°C	Up to 3 months[2]
80 mg/mL (198.55 mM)[3]	-80°C	1 year[3]	
-20°C	1 month[4]		_
Water	>20 mg/mL[1]	-20°C	Up to 3 months[2]
100 mg/mL (248.19 mM) (with sonication) [4]			
20 mM (with gentle warming)[5]			
Ethanol	>20 mg/mL[2]		

Q2: What is the recommended procedure for preparing working solutions for cell-based assays?

A2: To minimize precipitation and ensure accurate final concentrations, it is critical to follow a specific dilution protocol when preparing working solutions of **SKF 96365** for your experiments.

Experimental Protocol: Preparation of SKF 96365 Working Solution

Objective: To prepare a sterile, non-precipitated working solution of **SKF 96365** in an aqueous buffer (e.g., cell culture medium) for in vitro experiments.

Materials:

- SKF 96365 powder
- Anhydrous DMSO
- Sterile aqueous buffer (e.g., serum-free cell culture medium, PBS)



- Sterile, low-adhesion microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Prepare a High-Concentration Stock Solution:
 - Dissolve SKF 96365 powder in 100% anhydrous DMSO to a final concentration of 10-20 mM. Ensure complete dissolution by vortexing. Gentle warming and sonication can be used to aid dissolution if necessary.
- Serial Dilution:
 - Perform a serial dilution of the DMSO stock solution with the desired aqueous buffer. It is recommended to add the stock solution to the buffer and mix immediately.
 - Important: The final concentration of DMSO in the working solution should be kept low (typically ≤ 0.1%) to avoid solvent-induced cellular toxicity.
- Final Dilution and Sterilization:
 - Prepare the final working solution by diluting the intermediate dilution into the pre-warmed (37°C) aqueous buffer.
 - If sterility is a concern, the final working solution can be filtered through a 0.22 μm sterile filter. Note that this may lead to some loss of the compound due to adsorption to the filter membrane.
- Immediate Use:
 - It is highly recommended to use the freshly prepared aqueous working solution immediately to avoid potential degradation or precipitation over time.

Troubleshooting Guide

Problem 1: Precipitation occurs when diluting the **SKF 96365** stock solution in an aqueous buffer.

Troubleshooting & Optimization





Possible Cause: SKF 96365 is a hydrophobic compound with limited aqueous solubility.
 Rapid changes in solvent polarity upon dilution can cause it to precipitate.

Solution:

- Stepwise Dilution: Instead of a single large dilution, perform a series of smaller, stepwise dilutions.
- Pre-warmed Buffer: Use an aqueous buffer that has been pre-warmed to 37°C.[6]
- Vortexing during Dilution: Add the stock solution to the aqueous buffer while vortexing to ensure rapid and uniform mixing.
- Co-solvents: For certain applications, the use of a co-solvent like PEG300 or Tween 80 may be necessary to maintain solubility.[3]

Problem 2: Inconsistent or unexpected experimental results.

Possible Cause 1: Degradation of SKF 96365 in solution. While stock solutions in DMSO are
relatively stable when stored properly, the stability of SKF 96365 in aqueous solutions,
especially at 37°C in cell culture media, for extended periods is not well-documented.
 Degradation could lead to a decrease in the effective concentration of the active compound.

Solution:

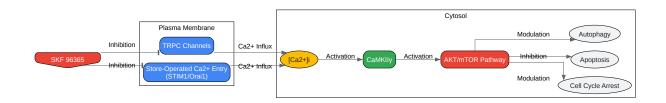
- Fresh Preparations: Always prepare fresh working solutions of SKF 96365 immediately before each experiment. Avoid using aqueous solutions that have been stored for more than a few hours.
- Control Experiments: Include appropriate controls in your experimental design to monitor the activity of your SKF 96365 solution over the course of the experiment.
- Possible Cause 2: Off-target effects of SKF 96365. SKF 96365 is known to be a non-selective inhibitor and can affect various ion channels other than its primary targets (TRPC channels and store-operated Ca2+ entry).[1][5]
- Solution:



- Dose-Response Experiments: Perform dose-response experiments to determine the optimal concentration range for your specific application, minimizing off-target effects.
- Use of Multiple Inhibitors: To confirm the involvement of a specific pathway, use other, more selective inhibitors in parallel with SKF 96365.
- Control for Off-Target Effects: Be aware of the known off-target effects of SKF 96365 (e.g., on voltage-gated calcium channels and potassium channels) and design your experiments to account for or exclude these possibilities.[7][8]

Signaling Pathways and Experimental Workflow SKF 96365 Mechanism of Action

SKF 96365 is widely used as an inhibitor of store-operated Ca2+ entry (SOCE) and transient receptor potential canonical (TRPC) channels. By blocking these channels, it prevents the influx of extracellular Ca2+, thereby modulating various downstream signaling pathways involved in processes like cell proliferation, apoptosis, and autophagy.



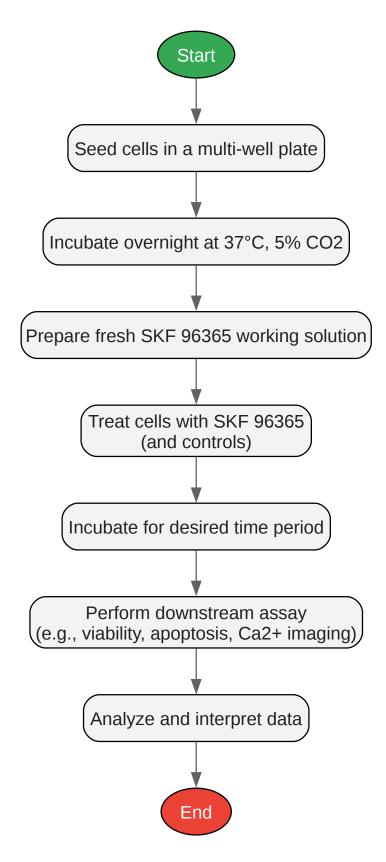
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Caption: **SKF 96365** signaling pathway.

Experimental Workflow for Assessing SKF 96365 Efficacy



This workflow outlines the key steps for evaluating the biological effects of **SKF 96365** in a cell-based assay.





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Caption: General experimental workflow.

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